

# A Comparative Guide to Validated HPLC Methods for Shikimic Acid Quantification

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## Compound of Interest

Compound Name: (+)-Shikimic acid

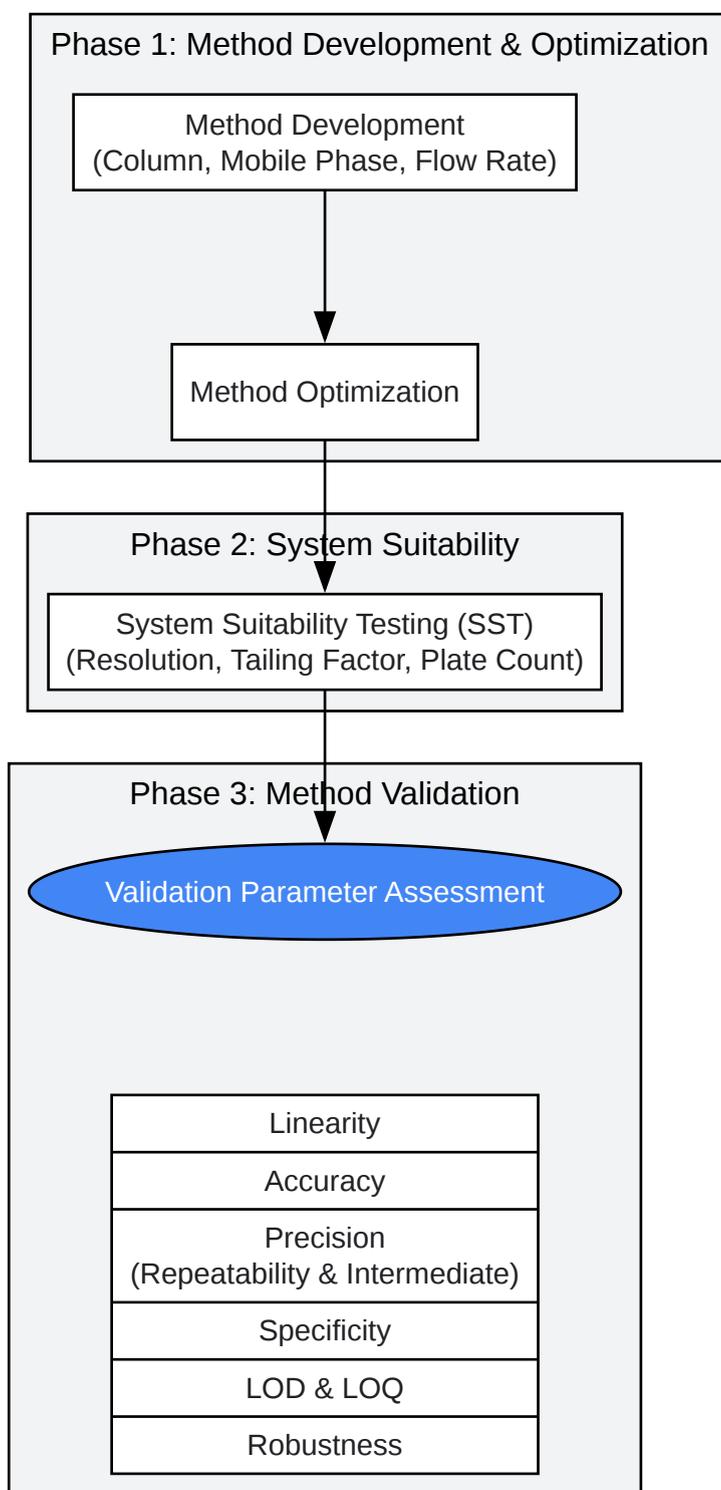
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High-Performance Liquid Chromatography (HPLC) stands as a precise and reliable technique for the quantification of shikimic acid, a key intermediate in the biosynthetic pathways of plants and microorganisms. The validation of these HPLC methods is critical to ensure data integrity for researchers, scientists, and drug development professionals. This guide provides an objective comparison of several validated HPLC methods, presenting their performance, supporting experimental data, and detailed protocols.

The selection of an appropriate HPLC method often depends on the sample matrix, such as wine, plant extracts, or pharmaceutical preparations. Different methods employ varied chromatographic conditions, including columns, mobile phases, and detection wavelengths, to achieve optimal separation and quantification. Key validation parameters such as linearity, accuracy, precision, Limit of Detection (LOD), and Limit of Quantification (LOQ) are crucial for assessing method performance.<sup>[1]</sup> While spectrophotometric methods exist, HPLC is often more effective and quantitative.<sup>[2][3][4]</sup>

Below is a general workflow illustrating the key stages involved in the validation of an HPLC method.



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Caption: General workflow for HPLC method validation.

## Comparison of Validated HPLC Methods

The following table summarizes the key performance parameters of three distinct, validated HPLC methods for shikimic acid quantification from different matrices.

| Parameter                                 | Method 1: Analysis in Wine[5][6][7]                  | Method 2: Analysis in Plant Extracts (Alnus sp.)[8]              | Method 3: Analysis in Conifer Needles[9]        |
|---|--|--|---|
| Chromatographic Column                    | Coupled System: C18 Reversed-Phase & Cation Exchange | Information not specified, likely C18                            | C18 Reversed-Phase                              |
| Mobile Phase                              | Isocratic: 0.01 M Sulfuric Acid in water             | Isocratic: Acetonitrile and 0.2% o-phosphoric acid:water mixture | Isocratic: 0.01% Sulfuric Acid aqueous solution |
| Flow Rate                                 | Not specified, but constant rate is required[5]      | 0.5 mL/min   | 1.0 mL/min                                      |
| Detection (UV)                            | 210 nm[5][6]   | Not specified  | 213 nm  |
| Linearity (Range)                         | 5 - 150 mg/L   | 0.05 - 1.0 mg/mL   | 0.01 - 1.0 mg/mL                                |
| Correlation Coefficient (R <sup>2</sup> ) | > 0.998[7]   | 0.9900   | Not specified                                   |
| Limit of Detection (LOD)                  | 1 mg/L (as per OIV protocol)[5]                      | 2.7 µg/mL  | Not specified                                   |
| Limit of Quantification (LOQ)             | Not specified  | 8.0 µg/mL  | Not specified                                   |
| Precision (%RSD)                          | < 10%[7]   | 1.032%   | Not specified                                   |
| Accuracy (% Recovery)                     | 94.8 – 108%[7]                                       | Not specified  | Not specified                                   |

## Detailed Experimental Protocols

## Method 1: Determination of Shikimic Acid in Wine

This method is specified for the quantitative determination of shikimic acid in red, rosé, and white wines at concentrations from 1 mg/L to 300 mg/L.[\[5\]](#)[\[6\]](#)

- Principle: The method utilizes a coupled column system for direct analysis without extensive sample preparation. A C18 reversed-phase column performs initial separation, followed by a cation exchange column at 65°C for the final separation. This achieves a baseline resolution of shikimic acid from the complex wine matrix.[\[5\]](#)[\[6\]](#)
- Reagents:
  - Shikimic acid (≥ 98% purity)
  - Sulfuric acid (0.5 M)
  - Bidistilled water
- Mobile Phase Preparation: To prepare a 0.01 M H<sub>2</sub>SO<sub>4</sub> elution solvent, pipette 20 mL of 0.5 M sulfuric acid into a 1000 mL volumetric flask and fill up to the mark with bidistilled water. The solvent must be filtered (≤ 0.45 μm filter) and degassed before use.[\[5\]](#)[\[6\]](#)
- Standard Solutions:
  - Stock Solution (500 mg/L): Accurately weigh 50 mg of shikimic acid and dissolve it in bidistilled water in a 100 mL volumetric flask. This solution is stable for months when stored at -18°C.[\[5\]](#)[\[6\]](#)
  - Working Solutions (5, 25, 50, 100, 150 mg/L): Prepare daily by appropriately diluting the stock solution with bidistilled water.[\[5\]](#)[\[6\]](#)
- Sample Preparation: Wine samples are typically injected directly. Sparkling wines must be degassed prior to analysis, for instance, by sonication.[\[5\]](#)[\[6\]](#)
- Chromatographic Conditions:
  - System: Isocratic HPLC system with UV detection.[\[5\]](#)

- Columns: C18 reversed-phase column coupled with a cation exchange column.
- Temperature: 65°C for the cation exchange column.[5][6]
- Detection: UV at 210 nm.[5][6]
- Quantification: A 5-point calibration curve is generated from the working standard solutions. The peak areas at the retention time of shikimic acid are measured and compared against this curve to determine the concentration in samples.[5][6]

## Method 2: Quantification in Methanolic Extracts of Alnus Taxons

This method was developed for the quantitative analysis of shikimic acid in methanolic extracts from the leaves of three Alnus taxons.[8]

- Principle: A high-performance liquid chromatographic analysis using an isocratic mobile phase for the separation and quantification of shikimic acid in plant extracts.[8]
- Reagents:
  - Shikimic acid standard
  - Methanol (HPLC grade)
  - Acetonitrile (HPLC grade)
  - o-phosphoric acid
  - Water
- Mobile Phase: A mixture of acetonitrile and 0.2% o-phosphoric acid in water.[8]
- Standard Solutions: Standard solutions of shikimic acid were prepared in methanol at concentrations ranging from 0.05 mg/mL to 1.0 mg/mL to establish the calibration curve.[8]
- Sample Preparation: The dried plant extracts were weighed and dissolved in methanol to a concentration of 2 mg/mL. The resulting solutions were filtered through a 0.45 µm syringe

filter before injection.[8]

- Chromatographic Conditions:
  - Flow Rate: 0.5 mL/min.[8]
  - Injection Volume: 10  $\mu$ L, with triplicate injections performed for each sample.[8]
- Validation: The method was validated for linearity, LOD, and LOQ, yielding a correlation coefficient ( $r^2$ ) of 0.9900, an LOD of 2.700  $\mu$ g/mL, and an LOQ of 8.000  $\mu$ g/mL.[8]

### Method 3: Quantification in Chinese Conifer Needles

This method was optimized for the extraction and chromatographic determination of shikimic acid from conifer needles.[9]

- Principle: An isocratic reverse-phase HPLC method for the quantification of shikimic acid in extracts obtained from conifer needles.[9]
- Reagents:
  - Shikimic acid reference standard
  - Methanol (HPLC grade)
  - Sulfuric acid (HPLC grade)
- Mobile Phase: 0.01% sulfuric acid aqueous solution.[9]
- Standard Solutions: A stock solution of shikimic acid (2 mg/mL) was prepared in methanol. This was then diluted with methanol to create a series of standard solutions at six concentration levels ranging from 0.01 to 1.0 mg/mL for the calibration curve.[9]
- Sample Preparation: The sample extract was filtered through a nylon membrane prior to HPLC analysis.[9]
- Chromatographic Conditions:
  - Column: C18 Reversed-Phase

- Flow Rate: 1.0 mL/min.[9]
- Injection Volume: 10 µL.[9]
- Column Temperature: 30°C.[9]
- Detection: UV at 213 nm.[9]
- Run Time: 20 min (retention time for shikimic acid was 5.9 min).[9]
- Validation: The method was validated for linearity, reproducibility, stability, and recovery.[9]

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